

An In-depth Technical Guide to Oseltamivir-d3

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Compound of Interest

Compound Name: *Oseltamivir-d3*

Cat. No.: *B11929627*

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This technical guide provides a comprehensive overview of **Oseltamivir-d3**, a deuterated isotopologue of the antiviral drug Oseltamivir. It is intended for researchers, scientists, and drug development professionals, offering detailed information on its chemical properties, synthesis, analytical methods, and mechanism of action.

Chemical Identity and Properties

Oseltamivir is a prodrug that is hydrolyzed in the body to its active form, Oseltamivir Carboxylate. Both the prodrug and its active metabolite can be synthesized with deuterium labels for use in various research applications, such as pharmacokinetic studies. The CAS numbers for the d3-labeled versions are distinct.

Oseltamivir-d3 refers to the deuterated form of the ethyl ester prodrug. The deuterium atoms are typically located on the acetyl group.

- CAS Number: 1093851-61-6[1][2]
- Synonyms: Oseltamivir D3, Tamiflu-d3[1][3]

Oseltamivir-d3 Acid (or **Oseltamivir-d3 Carboxylate**) is the active metabolite of **Oseltamivir-d3**.

- CAS Number: 1242184-43-5[4]
- Synonyms: GS 4071-d3, Ro 64-0802-d3, Oseltamivir carboxylate-d3[4]

The physical and chemical properties of these compounds are summarized in the table below.

Property	Oseltamivir-d3 (Prodrug)	Oseltamivir-d3 Acid (Active Metabolite)
Molecular Formula	C ₁₆ H ₂₅ D ₃ N ₂ O ₄	C ₁₄ H ₂₁ D ₃ N ₂ O ₄
Molecular Weight	315.42 g/mol [1]	287.37 g/mol [4]
Appearance	Solid	White to off-white solid powder[4]
IUPAC Name	ethyl (3R,4R,5S)-5-amino-3-(pentan-3-yloxy)-4-[(2,2,2-trideuterioacetyl)amino]cyclohexene-1-carboxylate[1]	4-acetamido-5-amino-3-pentan-3-yloxycyclohexene-1-carboxylic acid

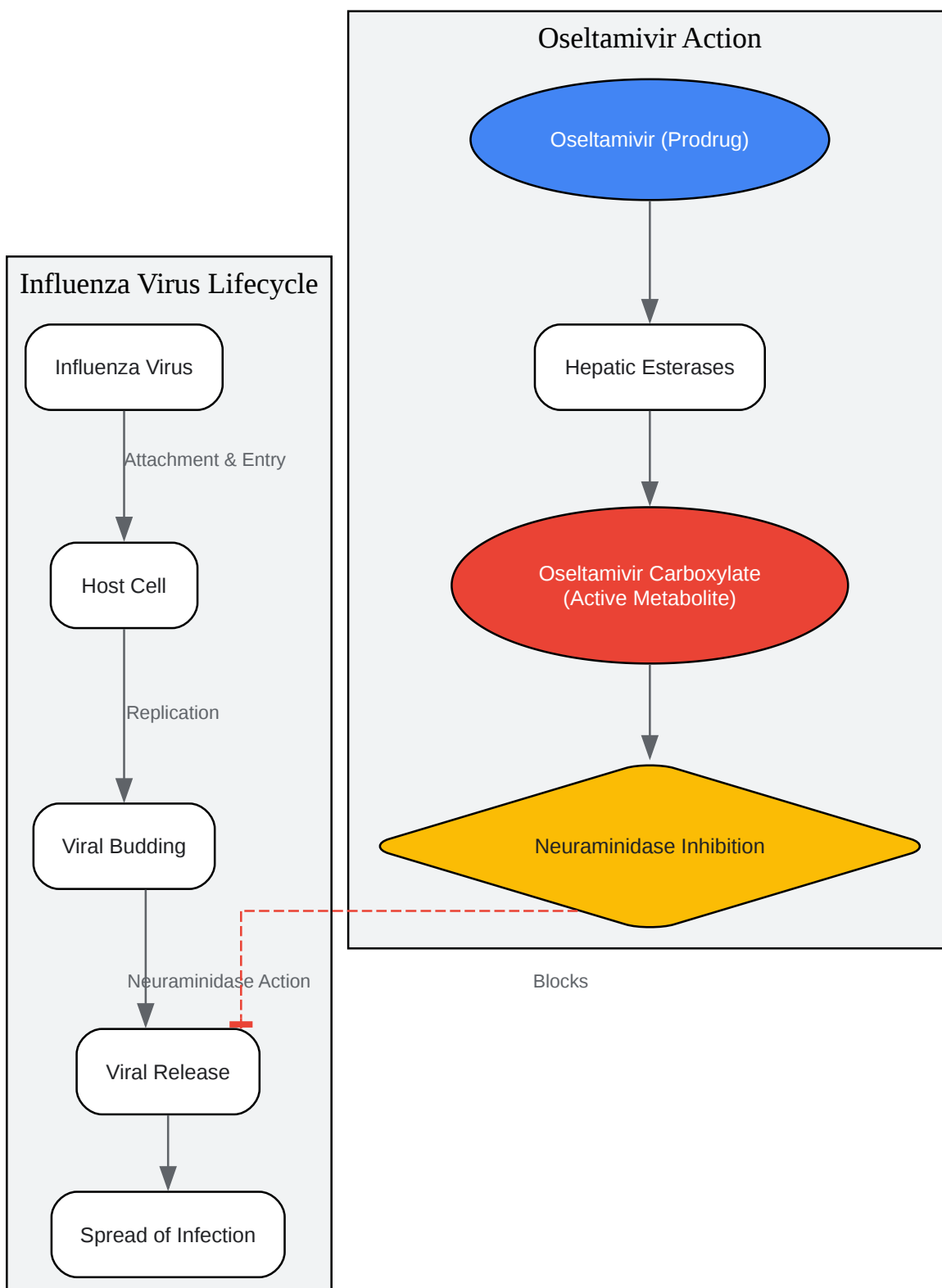
Pharmacokinetics and Pharmacodynamics

Oseltamivir is readily absorbed after oral administration and is extensively converted by hepatic esterases to its active metabolite, Oseltamivir Carboxylate.[5][6] Deuterium labeling is a common strategy to investigate the pharmacokinetics of a drug without altering its fundamental biological activity. The data for the non-deuterated form is considered representative.

Parameter	Oseltamivir (Prodrug)	Oseltamivir Carboxylate (Active Metabolite)
Bioavailability	>80% [7]	-
Protein Binding	42% [6] [7]	3% [6] [7]
Metabolism	Hepatic esterases [5] [7]	Not further metabolized [5]
Elimination Half-life	1–3 hours [6] [7]	6–10 hours [6] [7]
Excretion	>90% as active metabolite in urine [7]	>99% renal excretion [6]
Volume of Distribution (Vd)	-	23–26 liters [7]
IC ₅₀ (Influenza A/H1N1)	-	2.5 nM [4]
IC ₅₀ (Influenza A/H3N2)	-	0.96 nM [4]
IC ₅₀ (Influenza B)	-	60 nM [4]

Mechanism of Action

Oseltamivir is a potent and selective inhibitor of the neuraminidase enzyme of influenza viruses A and B.[\[5\]](#)[\[7\]](#)[\[8\]](#) This enzyme is crucial for the release of newly formed virus particles from infected cells. By blocking neuraminidase, Oseltamivir Carboxylate prevents the spread of the virus in the body.[\[8\]](#)



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Mechanism of action of Oseltamivir.

Experimental Protocols

Synthesis of Oseltamivir-d3

The total synthesis of Oseltamivir has been achieved through various routes, commonly starting from shikimic acid or D-mannitol.[9][10][11] To obtain **Oseltamivir-d3**, a deuterated reagent is introduced at the appropriate step. A common approach is the use of deuterated acetic anhydride for the final acetylation step.

General Synthetic Strategy (Illustrative):

- **Starting Material:** The synthesis often begins with (-)-shikimic acid, a biomolecule extracted from Chinese star anise.[9]
- **Formation of Key Intermediates:** Through a series of reactions including esterification, ketalization, and mesylation, key epoxide or aziridine intermediates are formed.[9]
- **Introduction of the Amino and Ether Groups:** The core structure of Oseltamivir is constructed by opening the epoxide or aziridine ring and introducing the 3-pentyloxy and amino groups.
- **Deuterated Acetylation:** The final step to introduce the d3-label involves the acetylation of the amino group. This is achieved by using deuterated acetic anhydride ((CD₃CO)₂O) in the presence of a suitable base.
- **Purification:** The final product, **Oseltamivir-d3**, is purified using chromatographic techniques.

Note: This is a generalized outline. For detailed, step-by-step protocols, it is recommended to consult the primary literature on Oseltamivir synthesis.[9][10][11][12]

Analytical Method: HPLC-UV

High-Performance Liquid Chromatography (HPLC) with UV detection is a common method for the analysis of Oseltamivir in bulk drug and pharmaceutical formulations.[13][14]

Instrumentation:

- HPLC system with a UV detector
- C18 reverse-phase column (e.g., 4.6 mm x 150 mm, 5 µm)

Reagents:

- Acetonitrile (HPLC grade)
- Water (HPLC grade)
- Buffer (e.g., phosphate buffer or bicarbonate buffer)[13][14]
- **Oseltamivir-d3** reference standard

Chromatographic Conditions (Example):

Parameter	Value
Mobile Phase	Acetonitrile and buffer solution (e.g., 30:70 v/v) [14]
Flow Rate	1.0 mL/min[13][14]
Column Temperature	30°C[14]
Detection Wavelength	220 nm or 237 nm[13]
Injection Volume	2-20 µL[14]
Retention Time	Approximately 2-4 minutes[14]

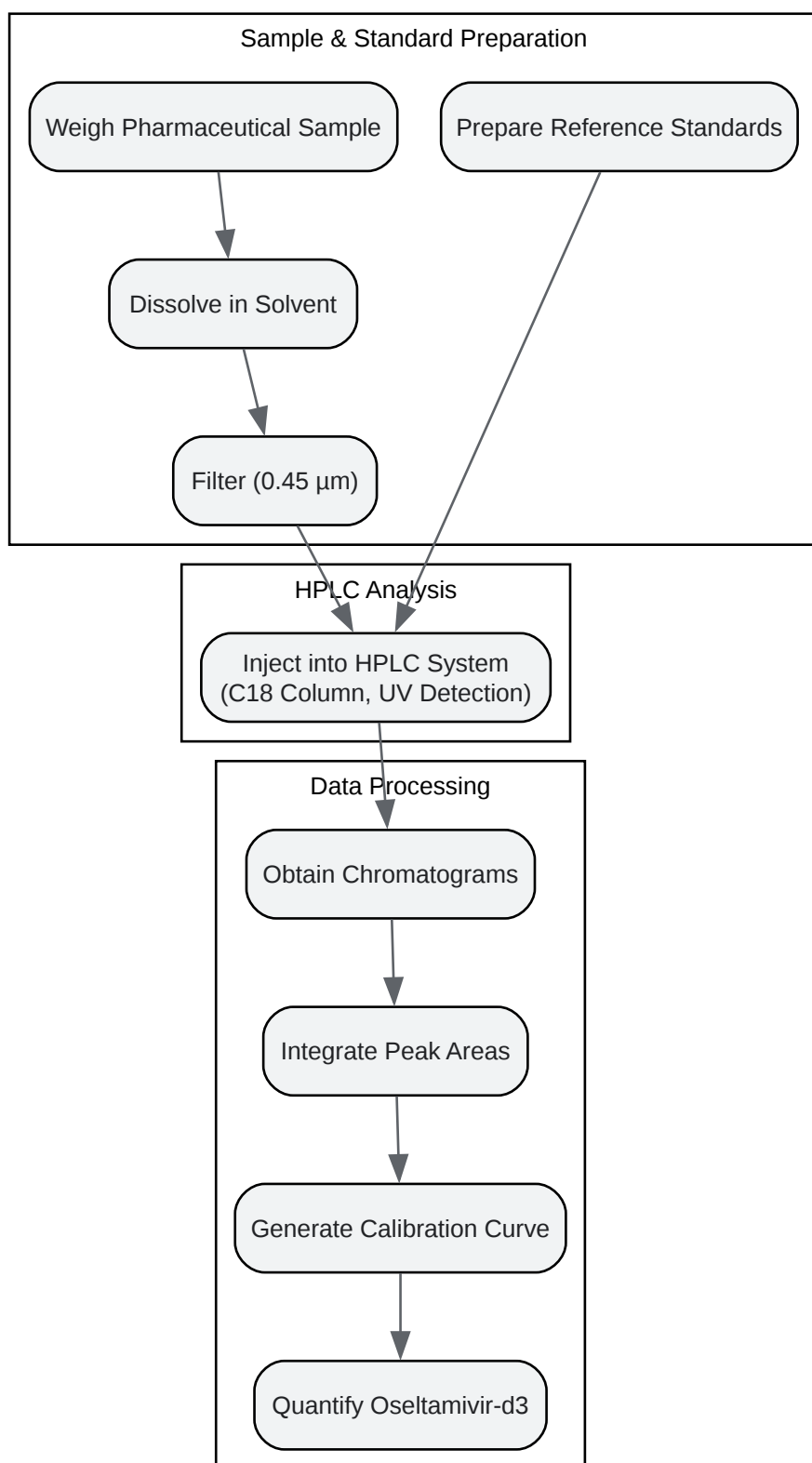
Procedure:

- **Standard Preparation:** Prepare a stock solution of **Oseltamivir-d3** reference standard in a suitable solvent (e.g., water or mobile phase). Prepare a series of working standards by diluting the stock solution.
- **Sample Preparation:** For capsule formulations, dissolve the contents in a known volume of solvent, shake vigorously, and filter through a 0.45 µm filter.[14]
- **Analysis:** Inject the prepared standards and samples into the HPLC system.
- **Quantification:** Create a calibration curve by plotting the peak area of the standards against their concentration. Determine the concentration of **Oseltamivir-d3** in the samples from the

calibration curve.

Experimental Workflow Diagram

The following diagram illustrates a typical workflow for the quantitative analysis of **Oseltamivir-d3** in a pharmaceutical sample using HPLC.



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Workflow for HPLC analysis of **Oseltamivir-d3**.

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